

Carbaldrate stability testing protocol under ICH guidelines

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Carbaldrate

CAS No.: 41342-54-5

Cat. No.: B12735099

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Application Note: Stability Testing of Carbaldrate

Introduction

Carbaldrate, chemically known as dihydroxyaluminum sodium carbonate, is an antacid used to neutralize stomach acid.[1] As with any active pharmaceutical ingredient (API), its stability over time is a critical quality attribute that can affect its safety and efficacy. Stability testing is therefore essential to establish the shelf-life and appropriate storage conditions for **Carbaldrate**. This document outlines the protocol for stability testing of **Carbaldrate** as a drug substance, in accordance with the International Council for Harmonisation (ICH) guidelines.

Background

The ICH provides a set of harmonized guidelines for the technical requirements for the registration of pharmaceuticals for human use. The ICH Q1 series of guidelines, particularly ICH Q1A(R2), provides a framework for designing stability studies for new drug substances and products.[2][3] These guidelines define the storage conditions, testing frequencies, and data requirements for long-term, intermediate, and accelerated stability studies.[4]

Purpose

The purpose of this protocol is to provide a detailed methodology for conducting stability testing on **Carbaldrate** to:

- Establish a stable shelf-life for the drug substance.
- Determine the recommended storage conditions.
- Identify potential degradation products and pathways.
- Provide data to support regulatory submissions.

Carbaldrate Stability Testing Protocol (Based on ICH Q1A(R2))

This protocol is designed for the stability testing of **Carbaldrate** as a drug substance.

1. Batches to be Tested

A minimum of three primary batches of **Carbaldrate** should be used for stability studies. These batches should be manufactured to a minimum of pilot scale using the same synthesis route and manufacturing process that will be used for production batches. The quality of the material should be representative of the production-scale material.

2. Container Closure System

The stability studies should be conducted on **Carbaldrate** packaged in a container closure system that is the same as or simulates the packaging proposed for storage and distribution.

3. Storage Conditions and Testing Frequency

The following storage conditions and testing frequencies are based on ICH Q1A(R2) guidelines for a drug substance intended for storage in a temperate climate (Climatic Zone I/II).

Study Type	Storage Condition	Minimum Duration	Testing Frequency
Long-term	25°C ± 2°C / 60% RH ± 5% RH	12 months	0, 3, 6, 9, 12, 18, 24, 36 months
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	6 months	0, 3, 6 months
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	6 months	0, 3, 6 months

Intermediate studies are to be performed if significant change occurs during the accelerated stability study. "Significant change" is defined as a failure to meet the acceptance criteria.

4. Stress Testing

Stress testing helps to identify likely degradation products and demonstrate the inherent stability of the molecule. This is typically carried out on a single batch of the drug substance.[\[4\]](#)

Stress Condition	Purpose
Acid Hydrolysis	To evaluate stability in acidic conditions.
Base Hydrolysis	To evaluate stability in alkaline conditions.
Oxidation	To evaluate susceptibility to oxidative degradation.
Thermal Degradation	To evaluate the effect of high temperature.
Photostability	To evaluate the effect of light exposure as per ICH Q1B. [5] [6]

5. Stability-Indicating Parameters and Analytical Methods

The following tests should be performed at each stability time point. The analytical methods used must be validated according to ICH Q2(R1) guidelines.[\[7\]](#)[\[8\]](#)

Test Parameter	Analytical Method	Purpose
Description	Visual Inspection	To assess changes in physical appearance (e.g., color, clarity).
Identification	Infrared (IR) Spectroscopy	To confirm the identity of the drug substance.
Assay	Titrimetry (Acid-base titration)	To quantify the amount of active ingredient.
Degradation Products	High-Performance Liquid Chromatography (HPLC)	To detect and quantify any degradation products.
Water Content	Karl Fischer Titration	To determine the moisture content.
pH	pH meter	To measure the pH of a solution of the substance.

6. Acceptance Criteria

Acceptance criteria should be established based on the data from the initial batches and justified based on safety and efficacy considerations, as outlined in ICH Q6A.[\[9\]](#)[\[10\]](#)

Test Parameter	Acceptance Criteria
Description	White or almost white powder
Identification	The IR spectrum should be concordant with the reference spectrum.
Assay	98.0% - 102.0% of the labeled amount
Degradation Products	Individual unknown impurity: $\leq 0.10\%$ Total impurities: $\leq 0.5\%$
Water Content	Report value
pH	8.0 - 10.0

Experimental Protocols

1. Assay by Titrimetry

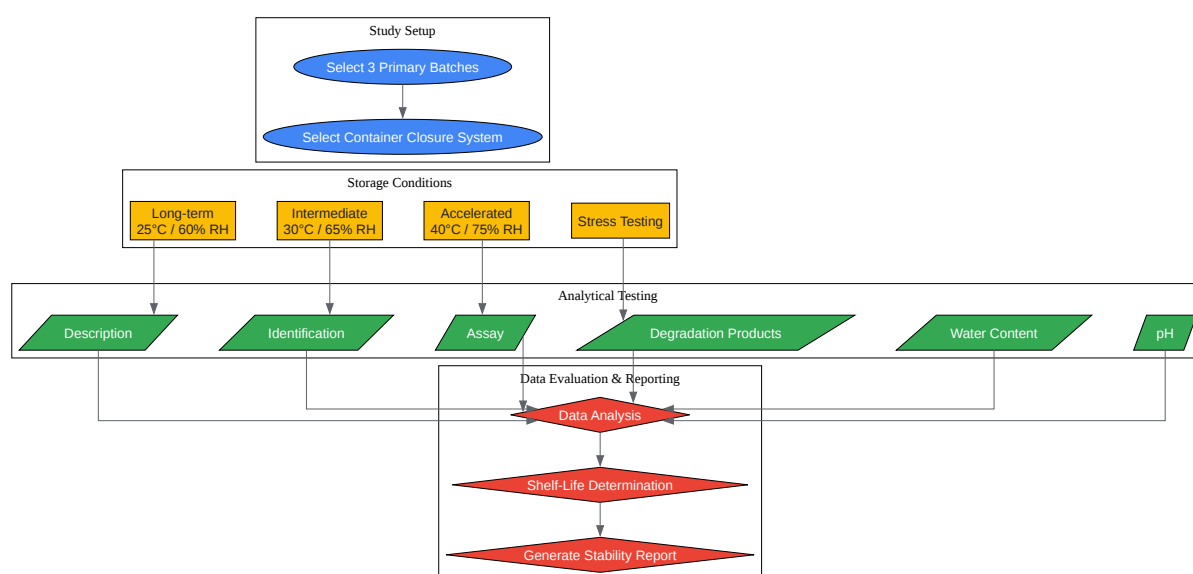
- Principle: The assay of **Carbaldrate**, a basic substance, can be determined by titration with a standardized acid.
- Procedure:
 - Accurately weigh about 0.5 g of **Carbaldrate** and dissolve it in 50 mL of distilled water.
 - Add 2 drops of a suitable indicator (e.g., methyl orange).
 - Titrate with 0.1 N Hydrochloric Acid until the endpoint is reached (color change from yellow to red).
 - Record the volume of titrant used.
 - Calculate the percentage assay of **Carbaldrate**.

2. Determination of Degradation Products by HPLC

- Principle: A stability-indicating HPLC method is used to separate **Carbaldrate** from its potential degradation products.
- Procedure:
 - Mobile Phase: Prepare a suitable mobile phase (e.g., a mixture of a buffer and an organic solvent).
 - Standard Preparation: Prepare a standard solution of **Carbaldrate** of known concentration.
 - Sample Preparation: Prepare a sample solution of the **Carbaldrate** from the stability study at the same concentration as the standard.
 - Chromatographic Conditions:

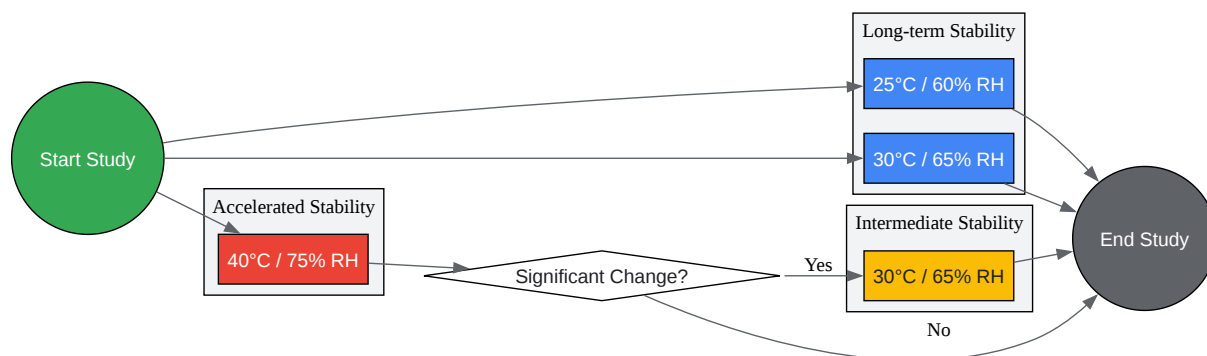
- Column: C18, 4.6 mm x 250 mm, 5 μ m
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 μ L
- Detector: UV at a suitable wavelength.
- Inject the standard and sample solutions into the chromatograph.
- Identify and quantify any degradation products by comparing the chromatograms of the sample to the standard.

Visualizations



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Caption: Experimental workflow for **Carbaldrate** stability testing.



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Caption: Logical relationship of ICH stability testing conditions.

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